

commercial suppliers of 2,2-Dimethylpropan-1-amine hydrochloride

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Compound of Interest

Compound Name: *2,2-Dimethylpropan-1-amine hydrochloride*

Cat. No.: *B174951*

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An In-depth Technical Guide to **2,2-Dimethylpropan-1-amine Hydrochloride** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,2-Dimethylpropan-1-amine hydrochloride**, a key chemical intermediate. The information is tailored for researchers, scientists, and professionals in the field of drug development, with a focus on presenting clear, quantitative data, and outlining relevant experimental procedures.

Chemical and Physical Properties

2,2-Dimethylpropan-1-amine hydrochloride, also known as neopentylamine hydrochloride, is a white crystalline solid. Its fundamental properties are summarized in the table below, compiled from various commercial suppliers and chemical databases.

Property	Value	Source(s)
CAS Number	15925-18-5	[1] [2]
Molecular Formula	C ₅ H ₁₄ ClN	[1]
Molecular Weight	123.62 g/mol	[1]
Purity	≥95% to 99%	[2]
Melting Point	294-296 °C	N/A
Appearance	White to off-white crystalline powder	N/A
Solubility	Information not readily available from public sources. Generally, small amine hydrochlorides exhibit solubility in water and lower alcohols.	N/A

Commercial Suppliers

A variety of chemical suppliers offer **2,2-Dimethylpropan-1-amine hydrochloride**, typically for research and development purposes. The available purities and offered quantities can vary between suppliers.

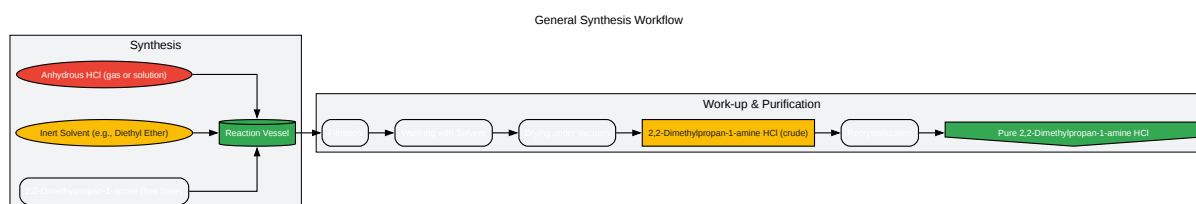
Supplier	Purity	Notes
Zibo Hangyu Biotechnology Development Co., Ltd	99%	Listed as a fine chemical intermediate.[2]
Crysdot LLC	95+%	Available in research quantities.
Sigma-Aldrich (distributor)	Varies	Distributes for partners such as ChemScene LLC and Fluorochem.
ChemScene	≥97%	Provides the compound for research use.[3]
BLDpharm	N/A	Lists the compound in their catalog.[4]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2,2-Dimethylpropan-1-amine hydrochloride** is not extensively published in peer-reviewed literature, a general synthetic approach can be inferred from patents for structurally related amine hydrochlorides. The synthesis of small amine hydrochlorides often involves the reaction of the corresponding free amine with hydrochloric acid. A plausible synthetic workflow is outlined below.

General Synthetic Workflow

The following diagram illustrates a general workflow for the synthesis and purification of a simple amine hydrochloride like **2,2-Dimethylpropan-1-amine hydrochloride**.



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Caption: General workflow for the synthesis and purification of **2,2-Dimethylpropan-1-amine hydrochloride**.

Experimental Protocol: Synthesis of a Related Compound (Illustrative)

The following protocol is adapted from a patent for the synthesis of a structurally analogous compound, 2,3-dichloro-N,N-dimethylpropylamine hydrochloride, and illustrates the general principles that would apply.^[5]

Objective: To synthesize an amine hydrochloride from the corresponding free amine.

Materials:

- N,N-dimethylallylamine (starting material)
- 1,2-dichloroethane (solvent)

- Anhydrous hydrogen chloride gas
- Anhydrous chlorine gas
- Sodium hydroxide solution
- Standard laboratory glassware and equipment

Procedure:

- Dissolve N,N-dimethylallylamine in 1,2-dichloroethane in a reaction flask equipped with a stirrer, thermometer, and gas inlet tube.
- Cool the mixture to a low temperature (e.g., -20 to -70 °C) under anhydrous conditions.
- Bubble anhydrous hydrogen chloride gas through the solution to form the hydrochloride salt.
- Subsequently, introduce dry chlorine gas into the reaction mixture.
- Monitor the reaction progress by controlling the temperature and the rate of gas addition. The reaction endpoint can be determined by monitoring the pH and the color of the reaction mixture.
- Upon completion, remove any excess dissolved gases.
- The product can be isolated by filtration and purified by recrystallization.

Applications in Research and Development

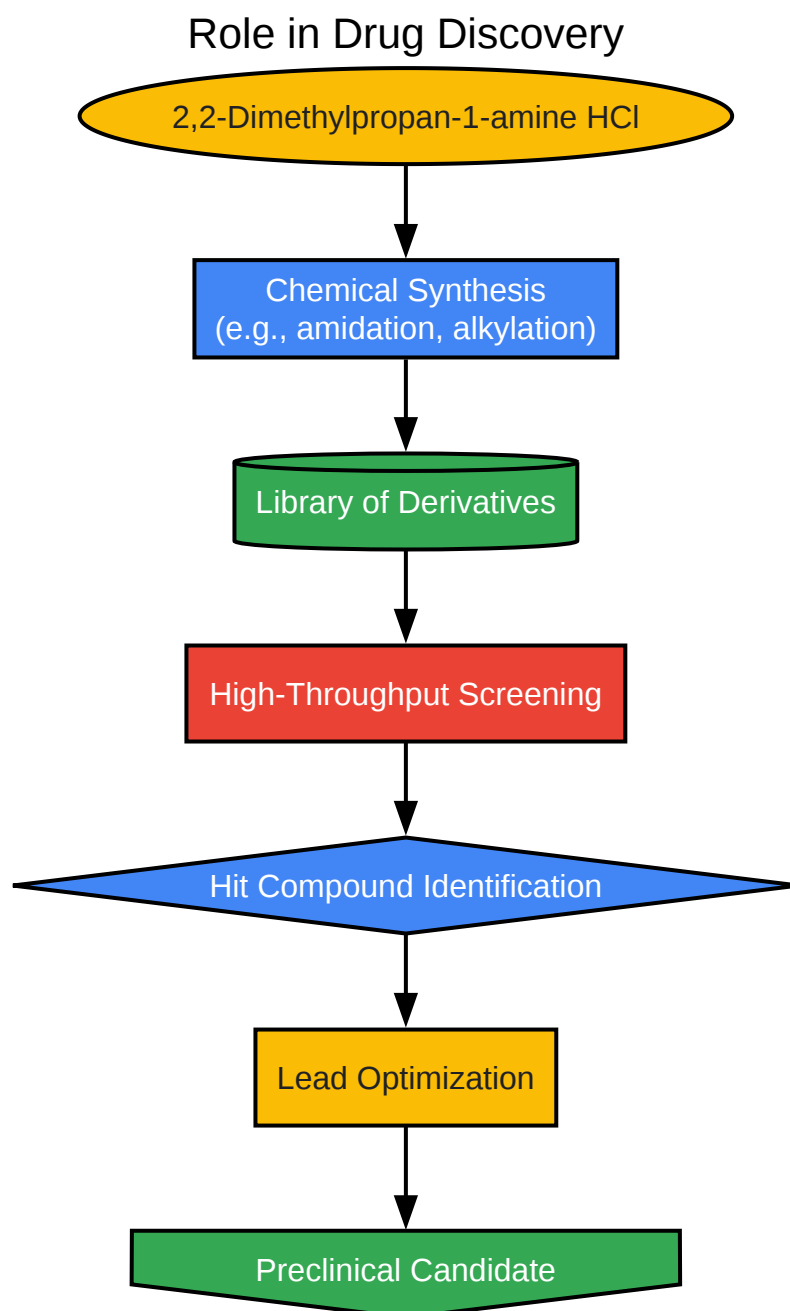
2,2-Dimethylpropan-1-amine hydrochloride primarily serves as a building block or intermediate in organic synthesis. Its sterically hindered neopentyl group can be incorporated into larger molecules to modulate their physical and biological properties.

While specific signaling pathways directly involving **2,2-Dimethylpropan-1-amine hydrochloride** are not documented, the broader class of dimethylpropanamine-containing compounds has been investigated in various drug discovery contexts. For instance, derivatives are found in compounds with applications as antipsychotics, antidepressants, and other central

nervous system agents.[6][7][8][9] The logical relationship for its use in drug discovery is as a starting material for the synthesis of more complex active pharmaceutical ingredients (APIs).

Logical Flow in Early-Stage Drug Discovery

The following diagram illustrates the logical progression from a simple chemical building block like **2,2-Dimethylpropan-1-amine hydrochloride** to a potential drug candidate.



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Caption: Logical workflow illustrating the use of a chemical intermediate in drug discovery.

Safety and Handling

2,2-Dimethylpropan-1-amine hydrochloride is classified as a hazardous substance.

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[1]
- H315: Causes skin irritation.[1]
- H318: Causes serious eye damage.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

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